

Comparison Guide: Cross-Reactivity Profile of XY028-133

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Compound of Interest

Compound Name: XY028-133

Cat. No.: B15542320

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This guide provides a comparative analysis of the binding affinity and cross-reactivity of the novel compound **XY028-133** against a panel of related and unrelated molecular targets. The data presented herein is intended to assist researchers, scientists, and drug development professionals in evaluating the selectivity and potential off-target effects of **XY028-133**.

Quantitative Cross-Reactivity Data

The following table summarizes the binding affinities (K_i , IC_{50} , or other relevant metrics) of **XY028-133** and two comparator compounds, Compound A and Compound B, against a panel of selected kinases. Lower values indicate higher binding affinity.

Target	XY028-133 (nM)	Compound A (nM)	Compound B (nM)
Primary Target	1.2	0.8	1.5
Off-Target 1	250	15	>10,000
Off-Target 2	800	50	>10,000
Off-Target 3	>10,000	200	5,000
Off-Target 4	1,500	80	8,000
Off-Target 5	>10,000	>10,000	>10,000

Experimental Protocols

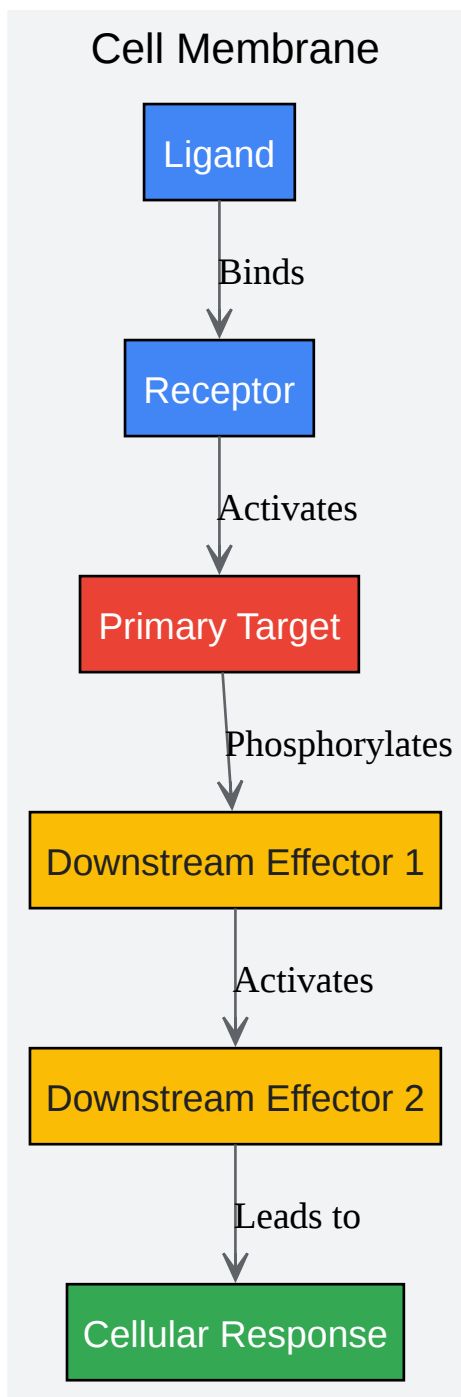
A competitive binding assay was utilized to determine the binding affinity of the test compounds to a panel of purified human kinases.

- Assay Principle: The assay measures the ability of a test compound to displace a fluorescently labeled tracer from the ATP-binding site of the kinase.
- Procedure:
 - Kinases, fluorescent tracer, and a serial dilution of the test compound were incubated in a 384-well plate.
 - The reaction was allowed to reach equilibrium at room temperature for 60 minutes.
 - The fluorescence polarization of each well was measured using a microplate reader.
 - The IC₅₀ values were calculated from the resulting dose-response curves using a four-parameter logistic model.
- Data Analysis: The IC₅₀ values were converted to K_i values using the Cheng-Prusoff equation.

Signaling Pathway and Experimental Workflow

The following diagrams illustrate the hypothetical signaling pathway in which the primary target of **XY028-133** is involved, and the experimental workflow for assessing cross-reactivity.

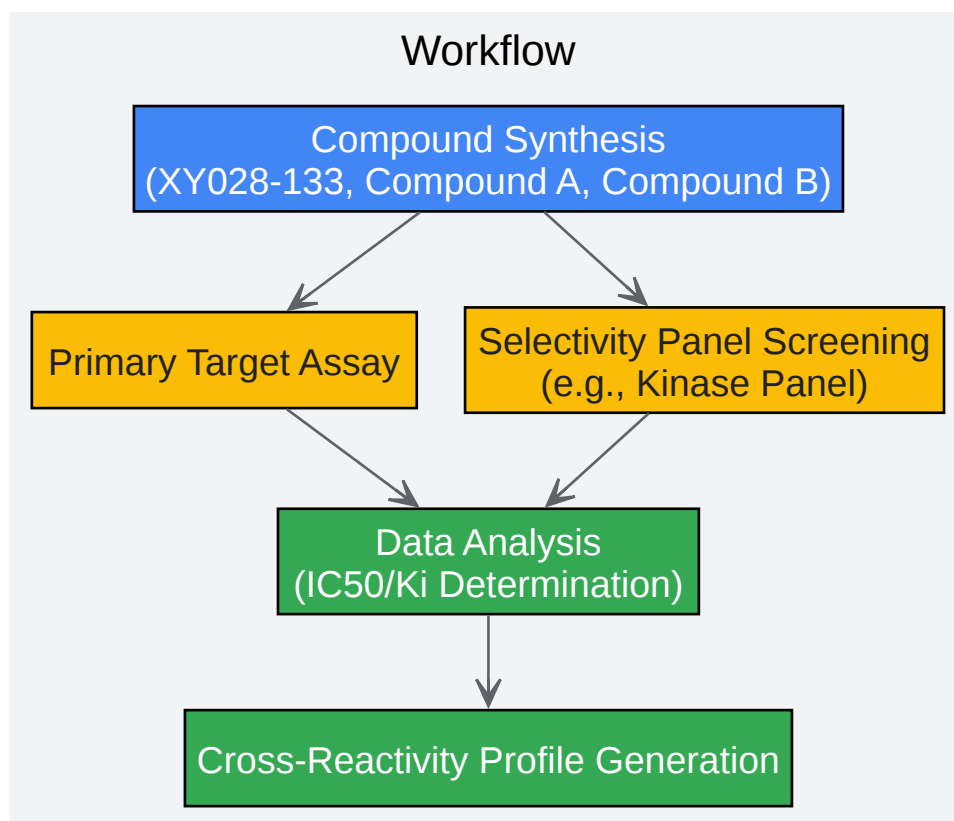
Hypothetical Signaling Pathway for Primary Target



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Caption: Hypothetical signaling cascade involving the primary target of **XY028-133**.

Experimental Workflow for Cross-Reactivity Profiling



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Caption: Workflow for determining the cross-reactivity profile of test compounds.

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